

preparing CC-90003 stock solution and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CC-90003

Cat. No.: B10798849

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Application Notes and Protocols for CC-90003 For Researchers, Scientists, and Drug Development Professionals

Introduction

CC-90003 is a potent, selective, and irreversible inhibitor of extracellular signal-regulated kinase 1 (ERK1) and ERK2.[1][2][3][4] As a critical downstream node in the mitogen-activated protein kinase (MAPK) signaling pathway, the ERK cascade plays a pivotal role in regulating cell proliferation, survival, and differentiation.[3][4] Dysregulation of the MAPK/ERK pathway is a common feature in many human cancers, making ERK1/2 attractive therapeutic targets.[3][5] **CC-90003** has demonstrated significant anti-proliferative activity in various cancer cell lines, particularly those with BRAF and KRAS mutations, and has been evaluated in both preclinical and clinical settings.[2][6][7]

These application notes provide detailed protocols for the preparation of **CC-90003** stock solutions, appropriate storage conditions, and guidelines for its use in common experimental settings.

Data Presentation

Table 1: Physicochemical Properties of **CC-90003**

Property	Value	Reference
Molecular Weight	458.44 g/mol	[1][2]
Formula	C ₂₂ H ₂₁ F ₃ N ₆ O ₂	[1][2]
CAS Number	1621999-82-3	[1][2]
Appearance	White to off-white solid	[1]

Table 2: Solubility of **CC-90003**

Solvent	Solubility	Notes	Reference
DMSO	≥ 125 mg/mL (≥ 272.66 mM)	Use freshly opened, anhydrous DMSO as it is hygroscopic, which can impact solubility.	[1][8]
Water	Insoluble	[2][8]	
Ethanol	Insoluble	[2]	

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent (DMSO)	-80°C	2 years	[1]
-20°C	1 year	[1]	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Table 4: Typical Concentration Ranges for In Vitro and In Vivo Studies

Application	Concentration/Dosage	Notes	Reference
In Vitro (Biochemical Assay)	IC ₅₀ : 10-20 nM for ERK1/2	Potency against purified kinases.	[2] [6]
In Vitro (Cell-based Assays)	GI ₅₀ < 1 µM	In sensitive BRAF-mutant cancer cell lines.	[6]
1 µM	Can induce cell death in HCT-116 cells.	[6]	
In Vivo (Xenograft Models)	12.5 mg/kg - 100 mg/kg (daily)	Well-tolerated and effective doses in mouse models.	[2] [7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **CC-90003** Stock Solution in DMSO

Materials:

- **CC-90003** solid powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Methodology:

- Pre-weighing Preparation: Allow the vial of **CC-90003** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- Weighing: Carefully weigh out the desired amount of **CC-90003** powder using a calibrated precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.58 mg of **CC-90003**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 458.44 \text{ g/mol} \times 1000 \text{ mg/g} = 4.58 \text{ mg}$
- Dissolution: Add the weighed **CC-90003** powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO. For 4.58 mg of **CC-90003**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Mixing: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution. Gentle warming to 37°C can aid dissolution if necessary.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile polypropylene tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[1]

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Materials:

- 10 mM **CC-90003** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line

Methodology:

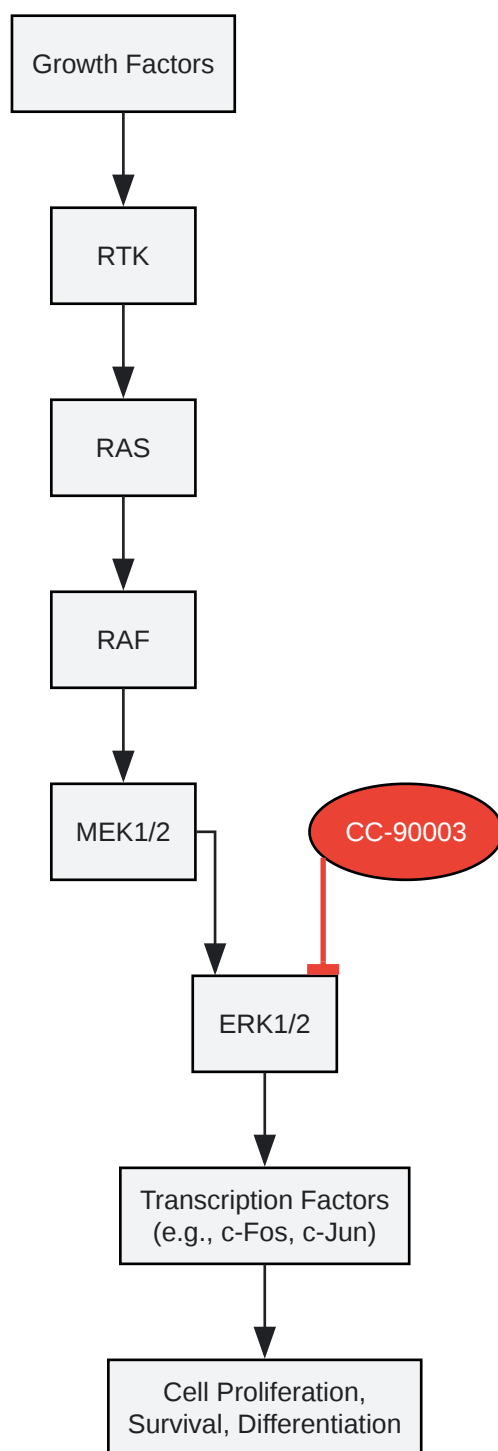
- Thawing: Thaw a single-use aliquot of the 10 mM **CC-90003** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution into sterile cell culture medium to achieve the desired final concentrations for your experiment.

- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure the vehicle control wells receive the same final concentration of DMSO as the experimental wells.
- Application: Add the freshly prepared working solutions to your cell cultures and proceed with the experiment. It is recommended to prepare working solutions fresh for each experiment.

Mandatory Visualization

Signaling Pathway

CC-90003 acts by inhibiting ERK1/2, key components of the MAPK/ERK signaling cascade. This pathway is typically activated by growth factors binding to receptor tyrosine kinases (RTKs), leading to the activation of RAS, RAF, and MEK, which in turn phosphorylates and activates ERK. Activated ERK then translocates to the nucleus to regulate transcription factors involved in cell proliferation and survival.

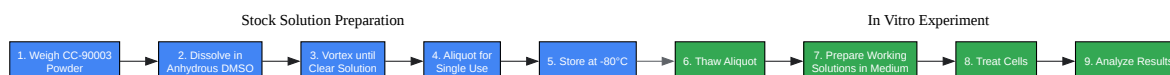


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Caption: MAPK/ERK signaling pathway and the inhibitory action of **CC-90003**.

Experimental Workflow

The following diagram outlines the general workflow for preparing and using **CC-90003** in a typical in vitro cell-based assay.



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Caption: Workflow for preparing and using **CC-90003** in cell-based assays.

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- To cite this document: BenchChem. [preparing CC-90003 stock solution and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10798849#preparing-cc-90003-stock-solution-and-storage-conditions]

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